

cloransulam-methyl bioaccumulation potential assessment

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Compound Focus: Cloransulam-Methyl

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Bioaccumulation Potential of Cloransulam-Methyl

The table below summarizes the core findings from a study that directly investigated the bioaccumulation and residue levels of **cloransulam-methyl** in a mammalian system.

Aspect	Experimental Findings
Study Organism	Lactating goats [1].
Exposure	Oral dose for 5 consecutive days at approximately 10 mg/kg (dietary equivalent), roughly 2225 times the maximum expected dietary exposure for dairy animals [1].
Elimination	99.9% of the recovered radioactive dose was excreted via urine and feces, indicating rapid elimination from the body [1].
Tissue Residues	Highest residues found in kidneys: 0.122 - 0.128 mg equiv./kg (for different radiolabels). Liver contained <0.003 mg/kg . Only one metabolite (cloransulam) was identified in the liver at low levels (0.005 mg/kg) [1].
Bioaccumulation Conclusion	The data indicates a very low bioaccumulation potential in ruminants. For animals exposed to anticipated dietary levels, total residues of parent

Aspect	Experimental Findings
	compound and metabolites would not be expected to exceed 50 ng/kg (0.00005 mg/kg) in kidney and liver [1].

Ecological Impact and Soil Dynamics

While not direct measures of bioaccumulation, studies on soil ecosystems provide context for the environmental behavior of **cloransulam-methyl**. The following table outlines its effects on earthworms and soil microorganisms.

Indicator	Experimental Findings
Earthworm Toxicity	Induced oxidative stress in earthworms (<i>Eisenia fetida</i>), leading to increased levels of reactive oxygen species (ROS), activation of antioxidant enzymes (SOD, CAT), and cellular damage (MDA, 8-OHdG) [2]. Co-exposure with Titanium Dioxide Nanoparticles (TiO ₂ NPs) enhanced this toxicity [2].
Soil Microbes	Affected the community structure of soil microorganisms. Altered the abundance of functional genera related to the nitrogen cycle and increased populations of bacteria capable of degrading pesticides [3]. It was found to inhibit the nitrification process in soil [3].
Persistence (Half-life)	Reported field half-life in soil ranges from 13 to 28 days [2] [3]. Despite this, residues have been reported to cause harm to sensitive succeeding crops even a year after application [2].

Detailed Experimental Protocols

To assess the bioaccumulation potential and ecological impact of **cloransulam-methyl**, researchers employ specific and rigorous experimental models.

Mammalian Bioaccumulation Study Protocol

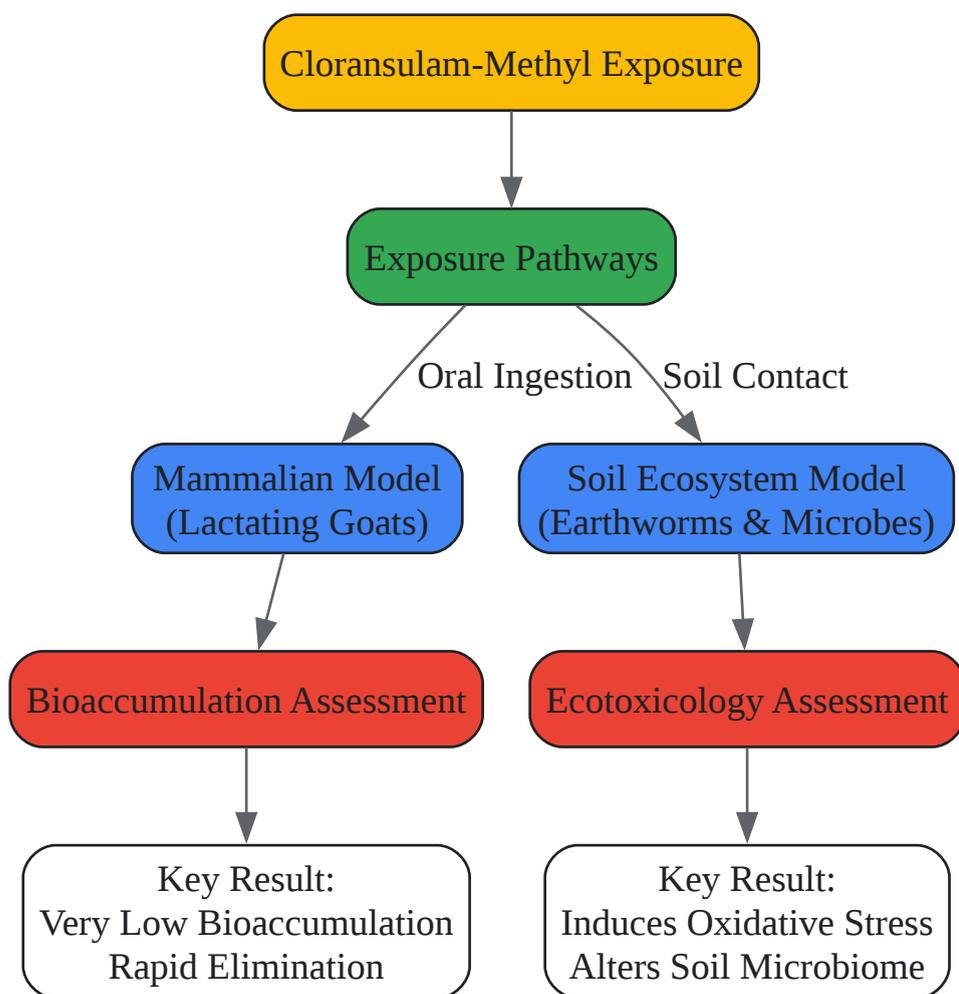
- **Test System:** Lactating goats were used as a model for ruminant animals [1].
- **Dosing:** Each animal received a daily oral dose of radiolabeled **cloransulam-methyl** (labeled either on the aniline ring or the triazolopyrimidine ring) for five consecutive days. The dose was deliberately high to detect potential residue accumulation [1].
- **Sample Collection:** Over the study period, milk, urine, and feces were collected. After sacrifice, tissues including liver, kidney, fat, muscle, and blood were collected [1].
- **Analysis:** All samples were analyzed for radioactive content to determine total residue levels. Residues in key tissues (kidney, liver, milk) were further extracted and characterized to identify the chemical nature of the residue (parent compound or metabolites) [1].

Earthworm Ecotoxicology Study Protocol

- **Test System:** The earthworm *Eisenia fetida*, a standard model organism in soil toxicology, was used [2].
- **Exposure:** Earthworms were exposed to **cloransulam-methyl** alone (at 0.1 and 1 mg/kg) and in combination with TiO₂NPs (10 mg/kg) in artificial soil for 28 and 56 days [2].
- **Biomarker Analysis:** After exposure, the following biomarkers were measured in the earthworms to assess toxicity [2]:
 - **Oxidative Stress:** Reactive oxygen species (ROS) levels.
 - **Antioxidant Defense:** Activities of superoxide dismutase (SOD), catalase (CAT), and glutathione S-transferase (GST).
 - **Oxidative Damage:** Levels of malondialdehyde (MDA) and 8-hydroxydeoxyguanosine (8-OHdG).
 - **Gene Expression:** Relative expression of stress-related genes (Hsp70, CRT, TCTP, ANN).
- **Data Integration:** The Integrated Biomarker Response (IBR) index was calculated to combine the data from all biomarkers into a comprehensive assessment of toxicity [2].

Relationship Between Assessment Methods

The following diagram illustrates the logical relationship between the different experimental approaches used to assess the environmental impact and bioaccumulation potential of **cloransulam-methyl**, connecting exposure pathways to measured effects.



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The evidence strongly indicates that **cloransulam-methyl** has a very low potential for bioaccumulation in **mammals**, as demonstrated by its rapid elimination and minimal tissue retention in goats [1]. Its primary environmental concern appears to be its **potential to induce oxidative stress in soil organisms like earthworms** and to **disrupt nitrogen-cycle microorganisms** in the soil [2] [3].

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